

Fuzlocillin clinical trial validation results

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fuzlocilline

CAS No.: 61835-48-1

Cat. No.: S11254927

Get Quote

Flucloxacillin Pharmacodynamic (PD) Targets

The following table summarizes key efficacy targets for Flucloxacillin against different bacteria, identified in a 2022 preclinical study. These values represent the **percentage of time the free drug concentration must remain above the Minimum Inhibitory Concentration (%fT>MIC)** to achieve specific effects in a murine infection model [1].

Bacterial Species	PD Target (for 1-log reduction)	PD Target (for 2-log reduction)
S. aureus (Methicillin-susceptible)	15% fT>0.25xMIC (median)	20% fT>0.25xMIC (median)
S. pyogenes	10% fT>MIC	11% fT>MIC
S. agalactiae	22% fT>0.25xMIC	Not achieved

Experimental Data and Protocols

Here are the methodologies from key studies that generated the data above.

Pharmacodynamics in a Neutropenic Murine Thigh Infection Model [1]

This study aimed to determine the pharmacokinetic/pharmacodynamic (PK/PD) index and target value for Flucloxacillin efficacy.

- **In Vivo Model:** Neutropenic mice were infected with specific bacterial isolates in the thigh muscle.
- **Dosing Regimen:**
 - **Dose-Fractionation Study:** Different total doses of Flucloxacillin were administered in varying intervals to identify the PK/PD index (e.g., %fT>MIC vs. fAUC/MIC) best linked with efficacy.
 - **Dose-Response Analysis:** Mice received different dose levels to establish the exposure-response relationship.
- **Data Analysis:** A population PK model and a sigmoid maximum effect (Emax) model were used to analyze the data. The PK/PD index (%fT>MIC) correlating with static, 1-log kill, and 2-log kill effects was calculated for each bacterial isolate.

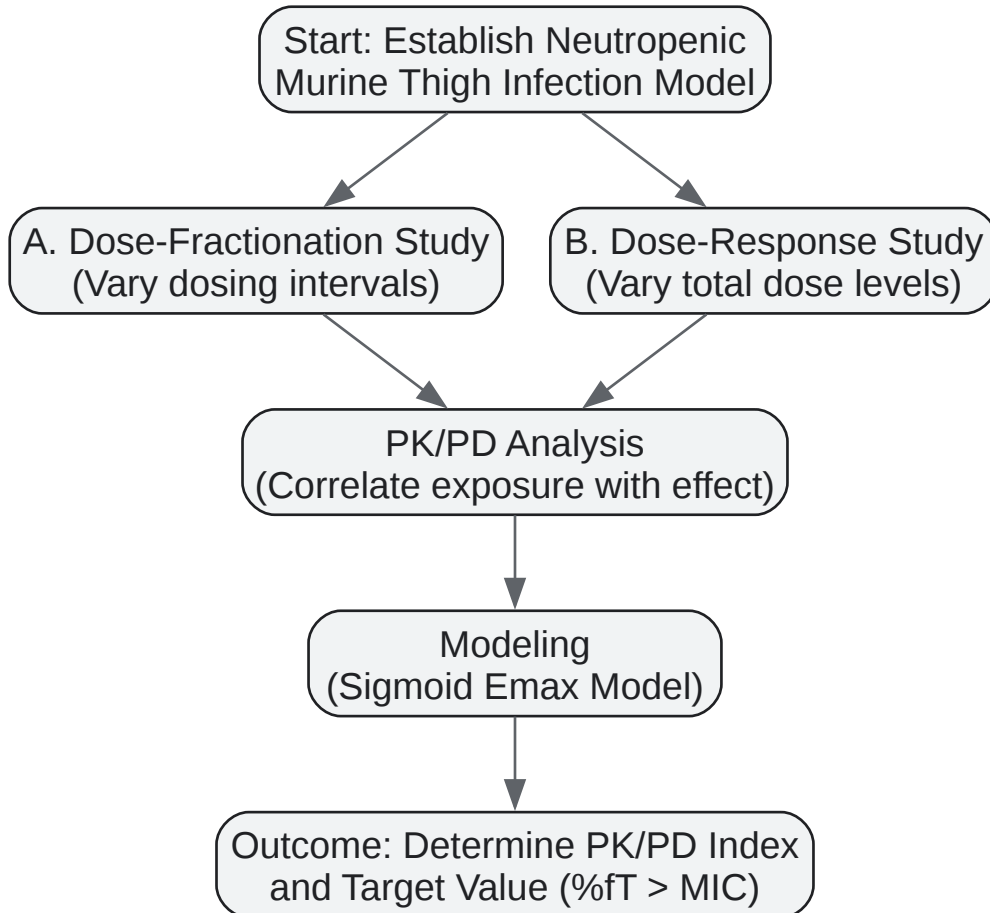
Clinical Trial: Flucloxacillin Monotherapy vs. Dual Therapy for Cellulitis [2]

This is a study protocol for a randomized controlled trial, not a completed clinical trial with results.

- **Objective:** To establish if Flucloxacillin alone is non-inferior to the combination of Flucloxacillin and Phenoxyethylpenicillin for outpatient treatment of cellulitis.
- **Design:** Multicenter, randomized, double-blind, placebo-controlled trial.
- **Participants:** Adults presenting to the emergency department with uncomplicated cellulitis.
- **Interventions:**
 - **Intervention Group:** Flucloxacillin (500 mg, four times daily) and a placebo.
 - **Control Group:** Flucloxacillin (500 mg, four times daily) and Phenoxyethylpenicillin (500 mg, four times daily).
- **Primary Outcome:** The proportion of patients with a $\geq 50\%$ reduction in the area of infection from enrolment to the end-of-treatment visit (7-10 days).
- **Status:** The protocol was published in 2013; the final results of this specific trial do not appear in the current search results.

Visualizing the Workflow

The diagram below illustrates the core experimental workflow used in the murine pharmacodynamics study [1].



[Click to download full resolution via product page](#)

How to Proceed Further

Since the data for "Fuzlocillin" itself is unavailable, you might consider these steps:

- **Verify the Compound Name:** Double-check the spelling and nomenclature of "Fuzlocillin" in your source materials. It may be an investigational compound with limited public data.
- **Search Clinical Trial Registries:** Look for the compound on official registries like **ClinicalTrials.gov** or the **EU Clinical Trials Register**, which may contain protocol summaries and sometimes results.
- **Consult Scientific Literature:** A comprehensive search on academic databases (e.g., PubMed, Scopus) using the precise drug name and "clinical trial" as keywords may yield relevant publications.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pharmacodynamics of Flucloxacillin in a Neutropenic Murine ... [pmc.ncbi.nlm.nih.gov]
2. Oral flucloxacillin and phenoxymethylpenicillin versus ... - Trials [trialsjournal.biomedcentral.com]

To cite this document: Smolecule. [Fuzlocillin clinical trial validation results]. Smolecule, [2026].
[Online PDF]. Available at: [<https://www.smolecule.com/products/b11254927#fuzlocillin-clinical-trial-validation-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com